

A Researcher's Guide to Caftaric Acid Reference Standards: Purity and Availability

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Compound of Interest

Compound Name: *Caftaric Acid*

Cat. No.: *B190713*

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For researchers and drug development professionals, the accuracy of analytical measurements is paramount. A critical component of this is the quality of the reference standards used. This guide provides a comparative overview of the availability and purity of **caftaric acid** reference standards from various suppliers, supported by a detailed experimental protocol for purity verification.

Comparison of Caftaric Acid Reference Standards

The availability and stated purity of **caftaric acid** reference standards can vary between suppliers. The following table summarizes offerings from prominent vendors to aid in the selection of a suitable standard for your research needs.

Supplier	Product Name/Grade	Catalog Number (Example)	Stated Purity	Analytical Method
Sigma-Aldrich	Caftaric acid analytical standard	88656	≥97.0%	HPLC[1]
Caftaric acid United States Pharmacopeia (USP) Reference Standard	1086039	USP Standard	As per USP monograph	
Cayman Chemical	Caftaric Acid	25090	≥98%	Not specified on product page[2] [3]
Baoji Herbest Bio-Tech	Caftaric acid	HA062827	98.00%	HPLC[4]
USP	Caftaric Acid	1086039	USP Reference Standard	As per USP monograph[5]

Experimental Protocol: Purity Determination by HPLC

A robust High-Performance Liquid Chromatography (HPLC) method is essential for verifying the purity of a **caftaric acid** reference standard. The following protocol is based on the methodology described in the United States Pharmacopeia (USP) monograph for Echinacea purpurea, which includes the analysis of **caftaric acid**.[\[6\]](#)

1. Instrumentation and Materials:

- High-Performance Liquid Chromatograph (HPLC) with a photodiode array (PDA) detector.
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Analytical balance.

- Volumetric flasks and pipettes.
- HPLC grade acetonitrile, methanol, and water.
- Phosphoric acid or formic acid.
- **Caftaric acid** reference standard and sample to be tested.

2. Chromatographic Conditions:

- Mobile Phase A: Water with 0.1% phosphoric acid (or formic acid for MS compatibility).
- Mobile Phase B: Acetonitrile.
- Gradient Elution:
 - 0-25 min: 10-30% B
 - 25-30 min: 30-50% B
 - 30-35 min: 50-10% B (return to initial conditions)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 330 nm.
- Injection Volume: 10 µL.

3. Standard and Sample Preparation:

- Standard Solution: Accurately weigh approximately 5 mg of the **caftaric acid** reference standard and dissolve in a 10 mL volumetric flask with methanol to obtain a concentration of 0.5 mg/mL.
- Sample Solution: Prepare the **caftaric acid** sample to be tested in the same manner and at the same concentration as the standard solution.

4. Analysis Procedure:

- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject the standard solution multiple times (e.g., n=5) to ensure system suitability (repeatability of retention time and peak area). The relative standard deviation (RSD) for the peak area should be less than 2%.
- Inject the sample solution.
- Identify the **caftaric acid** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Calculate the purity of the sample by comparing the peak area of the **caftaric acid** in the sample to that of the standard, or by using the area percentage method if a high-purity standard is used for calibration.

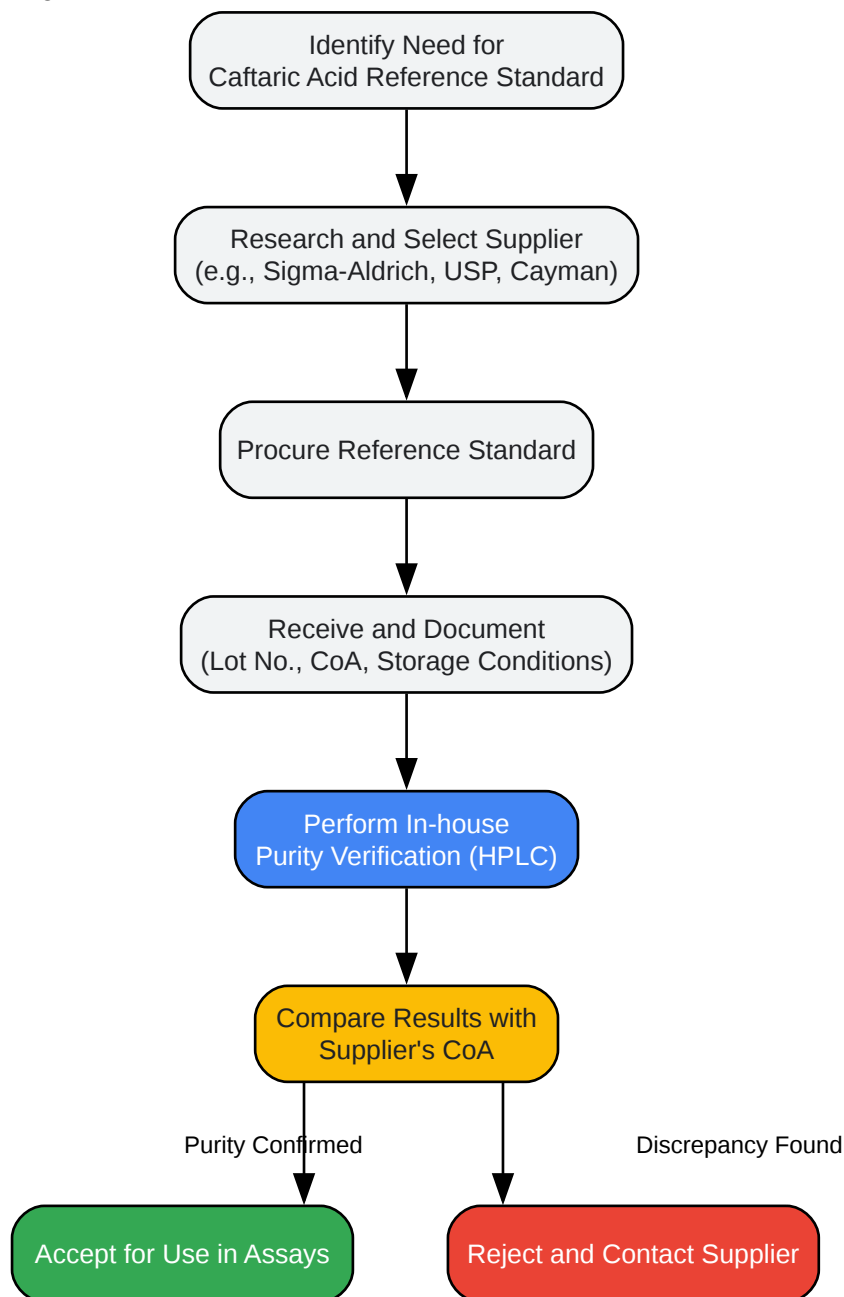
Purity Calculation (Area Percent Method):

$$\text{Purity (\%)} = (\text{Area of Caftaric Acid Peak} / \text{Total Area of All Peaks}) \times 100$$

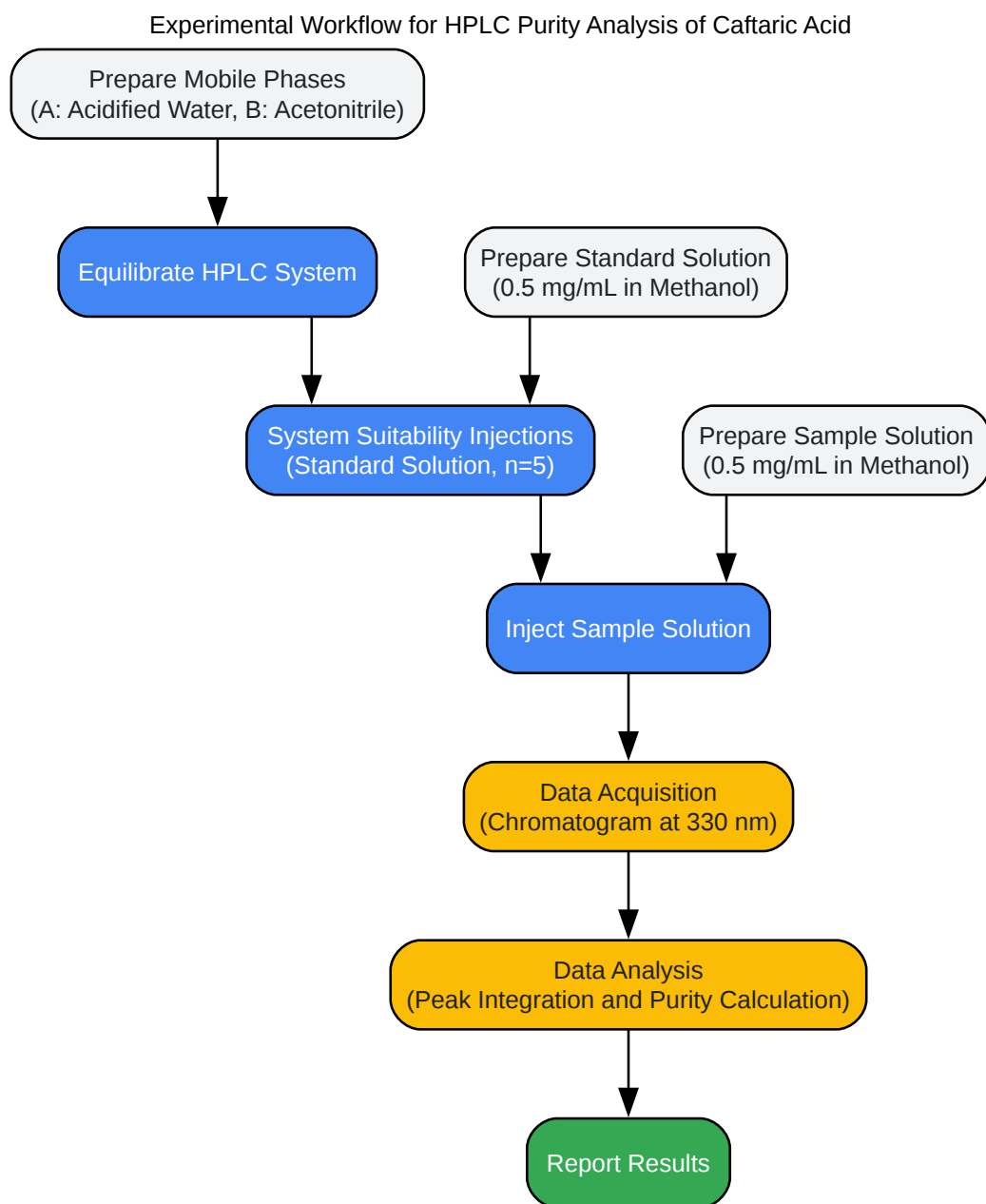
Visualizing the Analytical Workflow

The following diagrams illustrate the key logical flow for procuring and verifying a **caftaric acid** reference standard, as well as a typical experimental workflow for HPLC analysis.

Logical Workflow for Reference Standard Procurement and Verification

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Caption: Procurement and verification workflow for **caftaric acid**.



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Caption: HPLC analysis workflow for **caftaric acid** purity.

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